

Application Note: Quantification of Furilazole Residues in Soil and Water Samples

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Compound of Interest

Compound Name: *Furilazole*

Cat. No.: *B1662145*

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Introduction

Furilazole is a herbicide safener used in agriculture to protect crops from herbicide injury. Its presence and persistence in soil and water are of environmental concern, necessitating sensitive and reliable analytical methods for its quantification. This application note provides detailed protocols for the determination of **Furilazole** residues in soil and water samples using modern analytical techniques. The methodologies described are based on established practices for pesticide residue analysis, including sample preparation by QuEChERS for soil and solid-phase extraction (SPE) for water, followed by analysis with liquid chromatography-tandem mass spectrometry (LC-MS/MS) or gas chromatography-tandem mass spectrometry (GC-MS/MS).

Analytical Methods

The quantification of **Furilazole** residues in environmental samples typically involves sample extraction, cleanup, and instrumental analysis. The choice of method depends on the sample matrix and the required sensitivity.

Soil Sample Analysis using QuEChERS and LC-MS/MS

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for the analysis of pesticide residues in food and soil

matrices.[1][2][3][4]

2.1.1. Experimental Protocol: QuEChERS Extraction and Cleanup

- **Sample Homogenization:** Air-dry the soil sample and sieve it through a 2 mm mesh to remove large debris.[3]
- **Weighing:** Weigh 10 g of the homogenized soil into a 50 mL centrifuge tube. For dry soil samples, use 3 g and add 7 mL of water, then allow to hydrate for 30 minutes.
- **Hydration (for dry samples):** Add ultrapure water to the soil sample to ensure adequate moisture content, which improves extraction efficiency.
- **Extraction:** Add 10 mL of acetonitrile to the centrifuge tube. Cap the tube and shake vigorously for 5 minutes using a mechanical shaker.
- **Salting Out:** Add the contents of a QuEChERS extraction salt packet (e.g., 4 g MgSO_4 , 1 g NaCl, 1 g sodium citrate, and 0.5 g disodium citrate sesquihydrate) to the tube.
- **Centrifugation:** Immediately shake the tube for 1 minute and then centrifuge at ≥ 3000 rcf for 5 minutes.
- **Dispersive SPE (d-SPE) Cleanup:** Transfer a 1 mL aliquot of the supernatant (acetonitrile layer) to a 2 mL d-SPE tube containing a mixture of primary secondary amine (PSA) and C18 sorbents, and magnesium sulfate.
- **Final Centrifugation:** Vortex the d-SPE tube for 30 seconds and centrifuge at a high speed (e.g., ≥ 5000 rcf) for 2 minutes.
- **Sample for Analysis:** The resulting supernatant is ready for LC-MS/MS or GC-MS/MS analysis.

2.1.2. Instrumental Analysis: LC-MS/MS

- **Instrument:** A high-performance liquid chromatograph coupled to a triple quadrupole mass spectrometer.
- **Column:** A C18 reversed-phase column is typically suitable for the separation of **Furilazole**.

- Mobile Phase: A gradient of water and acetonitrile or methanol, both containing a small percentage of formic acid or ammonium formate, is commonly used.
- Ionization Mode: Electrospray ionization (ESI) in positive mode is generally suitable for **Furilazole**.
- Detection: Multiple Reaction Monitoring (MRM) is used for quantification, providing high selectivity and sensitivity. Specific precursor and product ion transitions for **Furilazole** need to be determined by direct infusion of a standard solution.

Water Sample Analysis using Solid-Phase Extraction (SPE) and GC-MS/MS

Solid-phase extraction is a common technique for the extraction and pre-concentration of pesticides from water samples.

2.2.1. Experimental Protocol: Solid-Phase Extraction (SPE)

- Sample Filtration: Filter the water sample through a 0.45 µm filter to remove particulate matter.
- Cartridge Conditioning: Condition a C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of ultrapure water.
- Sample Loading: Pass a known volume of the filtered water sample (e.g., 500 mL) through the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.
- Cartridge Washing: Wash the cartridge with 5 mL of ultrapure water to remove interfering substances.
- Cartridge Drying: Dry the cartridge under a gentle stream of nitrogen or by applying a vacuum for about 30 minutes to remove residual water.
- Elution: Elute the retained **Furilazole** from the cartridge with a small volume (e.g., 2 x 3 mL) of an appropriate organic solvent, such as acetonitrile or ethyl acetate.

- Concentration: Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute the residue in a suitable solvent for GC-MS/MS analysis.

2.2.2. Instrumental Analysis: GC-MS/MS

- Instrument: A gas chromatograph coupled to a triple quadrupole mass spectrometer.
- Column: A low-polarity capillary column, such as a DB-5ms, is often used for pesticide analysis.
- Carrier Gas: Helium or hydrogen at a constant flow rate.
- Injection: Splitless injection is typically used for trace analysis.
- Ionization Mode: Electron ionization (EI).
- Detection: Multiple Reaction Monitoring (MRM) for selective and sensitive quantification. Specific MRM transitions for **Furilazole** should be optimized using a standard solution.

Data Presentation

The following tables summarize typical quantitative data expected from the validation of these analytical methods. These values are based on literature for similar pesticide residue analyses and should be established specifically for **Furilazole** in the laboratory.

Table 1: Typical Quantitative Performance Data for **Furilazole** in Soil by QuEChERS-LC-MS/MS

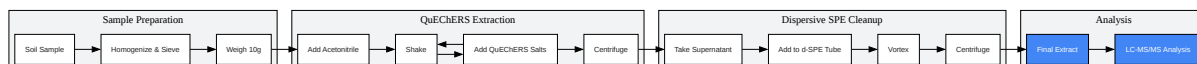
Parameter	Expected Value	Reference
Limit of Detection (LOD)	0.001 - 0.01 mg/kg	
Limit of Quantification (LOQ)	0.005 - 0.02 mg/kg	
Recovery	70 - 120%	
Relative Standard Deviation (RSD)	< 20%	
Linearity (R ²)	> 0.99	

Table 2: Typical Quantitative Performance Data for **Furilazole** in Water by SPE-GC-MS/MS

Parameter	Expected Value	Reference
Limit of Detection (LOD)	0.005 - 0.02 µg/L	
Limit of Quantification (LOQ)	0.01 - 0.05 µg/L	
Recovery	70 - 120%	
Relative Standard Deviation (RSD)	< 15%	
Linearity (R ²)	> 0.99	

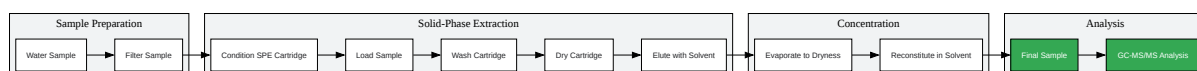
Visualizations

The following diagrams illustrate the experimental workflows for the analysis of **Furilazole** in soil and water samples.



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Caption: Workflow for **Furilazole** analysis in soil.



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Caption: Workflow for **Furilazole** analysis in water.

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